

Morin hydrate purity and storage conditions

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Compound of Interest		
Compound Name:	Morin	
Cat. No.:	B3182404	Get Quote

Technical Support Center: Morin Hydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purity, storage, and handling of **Morin** hydrate.

Frequently Asked Questions (FAQs)

Q1: What is the typical purity of commercially available **Morin** hydrate?

A1: Commercially available **Morin** hydrate is typically offered in purities ranging from >90% to 99.0+%.[1][2][3] Purity is commonly determined by High-Performance Liquid Chromatography (HPLC).[2][4] For exacting applications, it is crucial to consult the supplier's Certificate of Analysis (CoA) for lot-specific purity data.[1][5]

Q2: How should I store **Morin** hydrate powder?

A2: **Morin** hydrate powder should be stored in a dry, cool, and well-ventilated place, with the container tightly closed.[6][7] For long-term storage, a temperature of -20°C is recommended for the powder, which can maintain stability for up to three years.[8] Some suppliers recommend room temperature storage; always refer to the manufacturer's instructions.

Q3: What are the best practices for preparing and storing **Morin** hydrate solutions?

A3: **Morin** hydrate is soluble in solvents such as dimethyl sulfoxide (DMSO), methanol, and ethanol.[8] It is sparingly soluble in water. For stock solutions in DMSO, it is advisable to aliquot







and store at -80°C to avoid repeated freeze-thaw cycles; under these conditions, the solution can be stable for up to one year.[5][8] Due to the potential for moisture absorption by DMSO to reduce solubility, using fresh DMSO is recommended.[8]

Q4: What are the main factors affecting the stability of **Morin** hydrate in solution?

A4: The stability of **Morin** hydrate in solution is significantly influenced by pH, light, and temperature.[6][9] It is unstable in alkaline conditions (pH 9.0) and metastable in acidic and neutral media.[10] Exposure to light can lead to degradation, with more significant degradation observed at freezing temperatures in the presence of light compared to room temperature.[6] [11]

Troubleshooting Guide



Problem	Possible Cause	Solution
Precipitation in aqueous solution	Low aqueous solubility of Morin hydrate, especially at acidic pH.	- Increase the pH of the solution, as solubility increases with pH.[6] - Consider using a co-solvent such as ethanol or DMSO Prepare a more dilute solution.
Discoloration of solution (yellow to brown)	Oxidation of Morin hydrate, particularly in alkaline solutions exposed to air.	- Prepare fresh solutions before use Protect the solution from air by purging with an inert gas (e.g., nitrogen or argon) Store solutions in the dark and at a low temperature.
Inconsistent experimental results	Degradation of Morin hydrate due to improper storage or handling.	- Verify the storage conditions of both the powder and stock solutions Prepare fresh dilutions from a new stock solution for each experiment Assess the stability of Morin hydrate under your specific experimental conditions (pH, temperature, light exposure).
Low biological activity observed	Impure Morin hydrate or degradation.	- Verify the purity of the Morin hydrate using the supplier's CoA or by analytical methods like HPLC Ensure that the compound has not degraded during storage or in the experimental medium.

Quantitative Data Summary

Table 1: Solubility of Morin Hydrate in Different Solvents



Solvent	Solubility	Reference
Methanol	50 mg/mL	
DMSO	64 mg/mL	[8]
Water (20°C)	0.25 mg/mL	
Water (100°C)	0.94 mg/mL	
0.1 N HCI (pH 1.2)	32.69 ± 1.63 μg/mL	[6]
Sodium Acetate Buffer (pH 5.0)	14.88 ± 2.43 μg/mL	[6]
Distilled Water (pH 7.0)	28.72 ± 0.97 μg/mL	[6]
Phosphate Buffer Saline (pH 7.4)	54.86 ± 2.05 μg/mL	[6]
Tris Base Buffer (pH 9.0)	505.9 ± 14.61 μg/mL	[6]

Table 2: Stability of Morin Hydrate under Various Conditions (96-hour incubation)

Condition	рН	Degradation (%)	Reference
Room Temperature, Light	9.0	~94%	[10]
Room Temperature, Dark	9.0	~93.2%	[10]
Freeze Temperature, Light	1.2	46.07%	[6]
5.0	82.91%	[6]	
7.0	80.48%	[6]	_
7.4	77.68%	[6]	
9.0	93.44%	[6]	_
Freeze Temperature, Dark	9.0	~33.4%	[10]



Experimental Protocols Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol is a general guideline for determining the purity of **Morin** hydrate. Method parameters may need to be optimized for specific equipment and columns.

- 1. Materials and Reagents:
- Morin hydrate reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ortho-phosphoric acid or Acetic Acid
- Methanol (for sample preparation)
- 2. Chromatographic Conditions:
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 μm particle size)[6]
- Mobile Phase: A mixture of acetonitrile and water (pH adjusted to 3.5 with 0.1% orthophosphoric acid) in a 40:60 ratio.[6] An alternative is 0.5% acetic acid in water:acetonitrile (80:20).[2]
- Flow Rate: 1.0 mL/min[4][6]
- Detection Wavelength: 355 nm[2] or 260 nm[4]
- Injection Volume: 20 μL[6]
- Column Temperature: 25 ± 5 °C[6]
- 3. Standard and Sample Preparation:



- Standard Solution: Accurately weigh and dissolve Morin hydrate reference standard in methanol to prepare a stock solution (e.g., 1 mg/mL). Further dilute to create a series of calibration standards (e.g., 7–905 μg/mL).[2]
- Sample Solution: Prepare a solution of the **Morin** hydrate sample to be tested in methanol at a concentration within the calibration range.
- 4. Analysis:
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- The purity of the sample is calculated by comparing the peak area of the sample to the calibration curve.

Signaling Pathways and Experimental Workflows

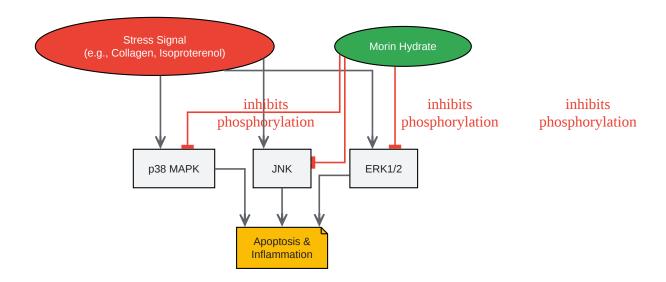
Morin hydrate has been shown to modulate several key signaling pathways involved in inflammation and cellular stress responses, including the NF-κB and MAPK pathways.



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Caption: **Morin** hydrate inhibits the NF-kB signaling pathway.

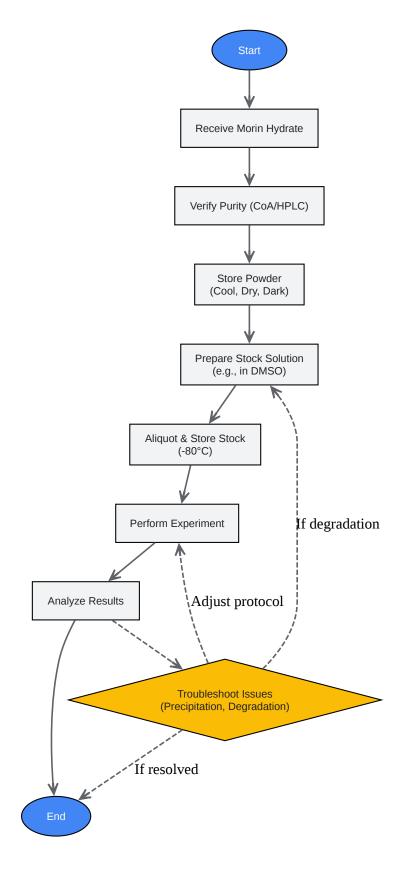




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Caption: Morin hydrate inhibits the MAPK signaling pathway.





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Caption: Recommended experimental workflow for using **Morin** hydrate.



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